Application Notes and Protocols for (R)-SHiP in Fluorescence Microscopy

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Compound of Interest	
Compound Name:	*(R)-ShiP*
CAS No.:	*885701-71-3*
Cat. No.:	*B3068833*

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For Researchers, Scientists, and Drug Development Professionals

The Specific Hybridization Internalization Probe (SHiP) assay is a powerful technique for studying the internalization and intracellular trafficking of molecules in live cells using fluorescence microscopy. By selectively quenching the fluorescence of non-internalized probes, the SHiP assay provides a high signal-to-noise ratio, enabling precise visualization and quantification of internalized cargo. This document provides detailed application notes and protocols for implementing the SHiP assay in fluorescence microscopy, with a focus on studying B cell receptor (BCR)-mediated antigen internalization.

Principle of the SHiP Assay

The SHiP assay utilizes two key components:

- Fluorescence Internalization Probe (FIP): A single-stranded DNA (ssDNA) oligonucleotide labeled with a fluorophore. The FIP is conjugated to a ligand of interest (e.g., an antibody or antigen) that binds to a specific cell surface receptor.

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- Quencher Probe (QP): A complementary ssDNA oligonucleotide labeled with a quencher molecule. The QP is cell-impermeable and hybridizes to the FIP, quenching its fluorescence.

When the FIP-ligand conjugate is incubated with cells, it binds to its receptor and can be internalized. Upon addition of the QP, the fluorescence of the FIP-ligand remaining on the cell surface is quenched, while the internalized FIP-ligand remains fluorescent, as it is inaccessible to the QP. This allows for the specific visualization and analysis of the internalized population.

Applications

- Receptor Internalization and Trafficking: Study the dynamics of receptor-mediated endocytosis for various receptors.
- Drug Delivery: Visualize and quantify the cellular uptake of nanoparticle-based drug delivery systems.
- Immunology: Investigate antigen internalization by immune cells, such as B cells, which is a critical step in the adaptive immune response.
- High-Throughput Screening: Adaptable for screening compounds that modulate receptor internalization.

Quantitative Data Summary

The SHiP assay offers significant advantages over traditional methods for studying internalization, which often suffer from high background fluorescence from non-internalized ligands.

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Parameter	SHiP Assay	Traditional Methods (e.g., acid wash, antibody stripping)
Signal-to-Noise Ratio	High	Low to Moderate
Specificity for Internalized Cargo	High	Moderate (incomplete quenching/stripping)
Suitability for Live-Cell Imaging	Excellent	Can be harsh on cells, often limited to fixed cells
Compatibility with Super-Resolution	Yes	Limited
Workflow Complexity	Moderate	Can be complex and variable
Quenching Efficiency	Typically >90%	Variable and often incomplete

Experimental Protocols

I. Preparation of FIP-Ligand Conjugates

This protocol describes the conjugation of a thiol-modified FIP to a maleimide-activated antibody (e.g., anti-IgM for BCR studies).

Materials:

- Thiol-modified ssDNA FIP (e.g., 5'-/5ThioMC6-D/TTGCTAGGACGTCCAT-3' labeled with a fluorophore like ATTO647N)
- Maleimide-activated antibody (e.g., anti-IgM)
- Tris(2-carboxyethyl)phosphine (TCEP)
- Phosphate Buffered Saline (PBS), pH 7.2
- Size-exclusion chromatography columns (e.g., Zeba™ Spin Desalting Columns)

Procedure:

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- Reduction of Thiol-Modified FIP:
  - Resuspend the thiol-modified FIP in nuclease-free water to a final concentration of 1 mM.
  - Add TCEP to a final concentration of 10 mM.
  - Incubate at room temperature for 1 hour to reduce the disulfide bonds.
- Purification of Reduced FIP:
  - Remove excess TCEP using a size-exclusion chromatography column equilibrated with PBS (pH 7.2).
- Conjugation Reaction:
  - Immediately mix the reduced FIP with the maleimide-activated antibody in a molar ratio of 5:1 (FIP:antibody).
  - Incubate the reaction at 4°C overnight with gentle mixing.
- Purification of FIP-Antibody Conjugate:
  - Purify the conjugate from unconjugated FIP using a size-exclusion chromatography column equilibrated with PBS.
- Characterization:
  - Determine the concentration and degree of labeling of the conjugate using UV-Vis spectrophotometry.

II. Live-Cell Imaging of BCR Internalization using the SHiP Assay

Materials:

- B cells (e.g., A20 cell line)
- Complete cell culture medium

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- FIP-anti-IgM conjugate
- Quencher Probe (QP) (e.g., 5'-ATGGACGTCC-3' labeled with a quencher like Black Hole Quencher 2)
- Poly-L-lysine or fibronectin-coated imaging dishes
- Live-cell imaging microscope with environmental control (37°C, 5% CO2)

Procedure:

- Cell Seeding:
  - Seed B cells onto poly-L-lysine or fibronectin-coated imaging dishes and allow them to adhere.
- Labeling:
  - Cool the cells to 4°C to inhibit internalization.
  - Incubate the cells with the FIP-anti-IgM conjugate (e.g., 1 µg/mL in cold medium) for 30 minutes at 4°C.
  - Wash the cells three times with cold medium to remove unbound conjugate.
- Initiation of Internalization and Imaging:
  - Mount the imaging dish on the microscope stage pre-warmed to 37°C.
  - Add pre-warmed medium to the cells to initiate internalization.
  - Start image acquisition immediately. Acquire images at regular intervals (e.g., every 1-5 minutes) for the desired duration (e.g., 30-60 minutes).
- Quenching:
  - At a desired time point during the imaging sequence, add the QP to the medium to a final concentration of 1 µM.

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- Continue image acquisition to visualize the specific signal from the internalized FIP-anti-IgM.

- Data Analysis:
  - Quantify the fluorescence intensity of internalized vesicles over time using image analysis software (e.g., ImageJ/Fiji).
  - Track the movement and colocalization of internalized vesicles with endosomal markers if co-staining is performed.

Visualizations

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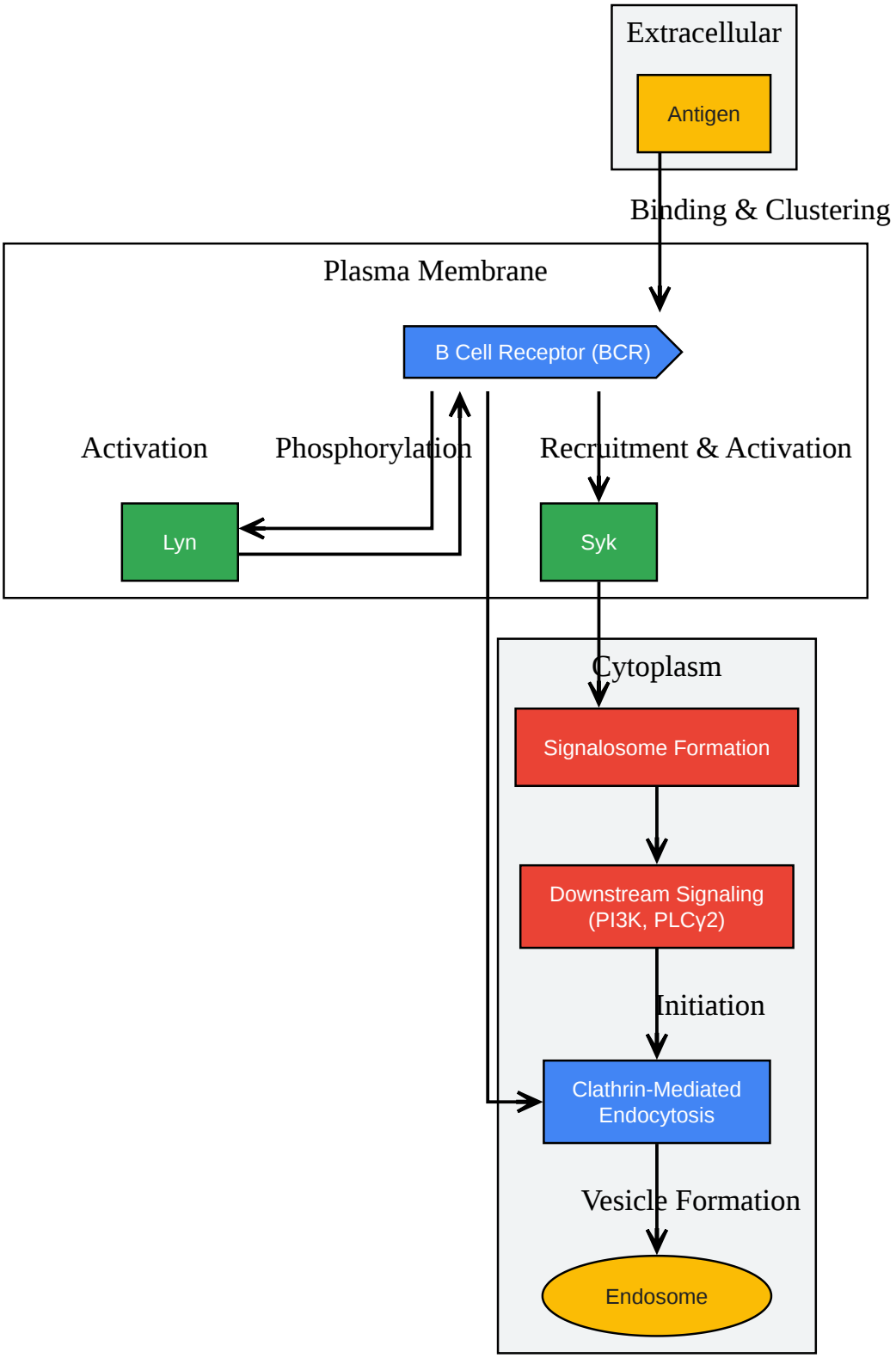

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Caption: B Cell Receptor (BCR) signaling pathway leading to antigen internalization.

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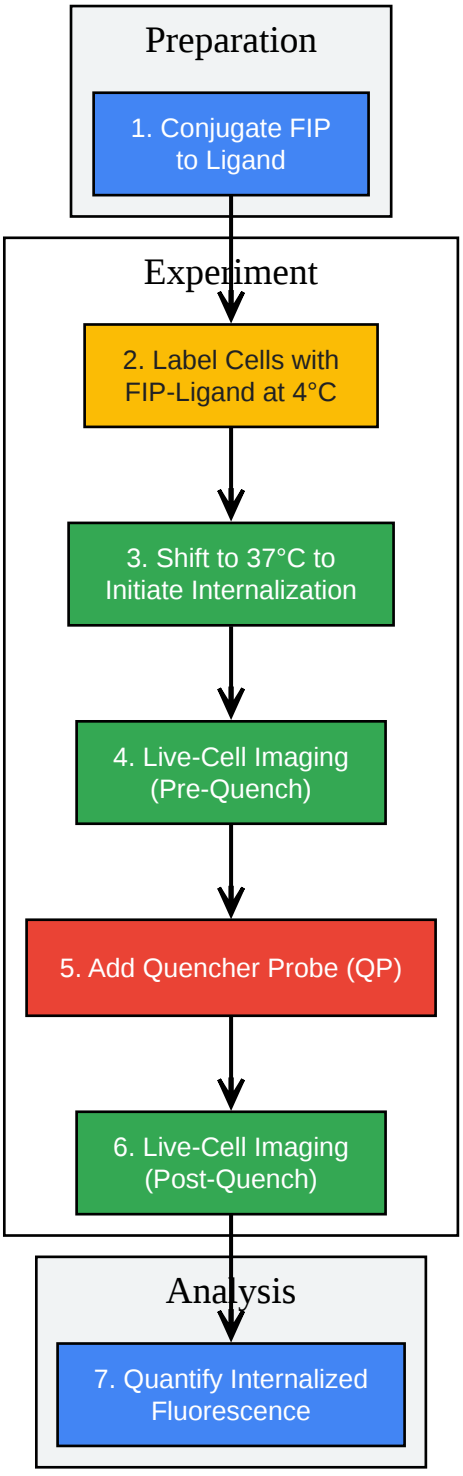

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Caption: Experimental workflow of the Specific Hybridization Internalization Probe (SHiP) assay.

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